

melting point and boiling point of 2,6-difluoroiodobenzene

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Compound of Interest

Compound Name: 2,6-Difluoroiodobenzene

Cat. No.: B082484

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An In-depth Technical Guide to the Physicochemical Properties of **2,6-Difluoroiodobenzene** for Researchers and Drug Development Professionals

Introduction

In the landscape of modern medicinal chemistry and materials science, halogenated organic compounds serve as pivotal building blocks for the synthesis of novel molecules with tailored properties. Among these, **2,6-difluoroiodobenzene** (CAS No. 13697-89-7) emerges as a compound of significant interest. Its unique trifunctional substitution pattern on the benzene ring—featuring two highly electronegative fluorine atoms ortho to a larger, polarizable iodine atom—imparts a distinct reactivity and set of physicochemical characteristics. These properties are instrumental in its application as a versatile synthetic intermediate.

The strategic incorporation of fluorine into drug candidates is a widely recognized strategy to enhance metabolic stability, binding affinity, and lipophilicity.^{[1][2][3]} The presence of the iodine atom in **2,6-difluoroiodobenzene** offers a reactive site for various cross-coupling reactions, enabling the construction of complex molecular architectures. A thorough understanding of its fundamental physicochemical properties, such as its melting and boiling points, is therefore critical for its effective utilization in research and development.

This technical guide provides a comprehensive overview of the melting and boiling points of **2,6-difluoroiodobenzene**, detailed experimental protocols for their determination, and an exploration of the underlying principles that govern these properties. It is designed to equip

researchers, scientists, and drug development professionals with the essential knowledge for the proficient handling and application of this important chemical entity.

Physicochemical Properties of 2,6-Difluoroiodobenzene

A clear understanding of the physical and chemical characteristics of a compound is paramount for its application in synthesis and product development. The key physicochemical properties of **2,6-difluoroiodobenzene** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₃ F ₂ I	[4][5]
Molecular Weight	239.99 g/mol	[4]
Melting Point	24-26 °C	[4][6]
Boiling Point	186 °C	[4][6]
Density	2.001 g/mL	[4][6]
Flash Point	69 °C	[4][6]
Appearance	Colorless liquid or solid	[4]
Solubility	Soluble in organic solvents, insoluble in water.	[4]
Storage Temperature	Room Temperature, sealed in dry, keep in dark place.	[4][6]
Hazard Codes	Xi (Irritant)	[4]

Experimental Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.[7][8] The sharpness of the melting point is often used as an indicator of purity.[7] An impure compound will typically exhibit a depressed and broadened melting point range.[7]

Capillary Method using a Melting Point Apparatus

This is a common and accurate method for determining the melting point of a solid organic compound.

Protocol:

- Sample Preparation:
 - Ensure the **2,6-difluoroiodobenzene** sample is crystalline. If it is in a liquid state (as its melting point is near room temperature), cool it to induce crystallization.
 - Finely powder a small amount of the solid sample.[8][9]
 - Take a capillary tube and seal one end by heating it in a flame.[9]
- Packing the Capillary Tube:
 - Press the open end of the capillary tube into the powdered sample.
 - Gently tap the sealed end of the tube on a hard surface to pack the sample into the bottom. A sample height of 1-2 cm is sufficient.[9][10]
- Measurement:
 - Place the packed capillary tube into the heating block of a melting point apparatus.
 - Heat the block rapidly to a temperature about 10-15 °C below the expected melting point of 24 °C.
 - Then, decrease the heating rate to about 1-2 °C per minute to ensure thermal equilibrium.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the last crystal melts (the end of the melting range).

- The melting point is reported as this range.

Causality Behind Experimental Choices:

- Fine Powder: A finely powdered sample ensures uniform heat distribution.
- Slow Heating Rate: A slow heating rate near the melting point is crucial for an accurate determination, as it allows for thermal equilibrium between the heating block, the thermometer, and the sample.[8]



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Caption: Experimental workflow for melting point determination.

Experimental Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.[11][12]

Thiele Tube Method

This method is suitable for determining the boiling point of small quantities of a liquid.

Protocol:

- Apparatus Setup:
 - Take a small test tube (fusion tube) and add about 0.5-1 mL of **2,6-difluoriodobenzene**.
 - Take a capillary tube and seal one end. Place the capillary tube into the fusion tube with the open end downwards.[11][13]

- Attach the fusion tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Place this assembly into a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil), ensuring the heat-transfer liquid is above the level of the sample.

• Heating and Observation:

- Gently heat the side arm of the Thiele tube with a Bunsen burner or a micro-burner.[\[14\]](#) The design of the Thiele tube ensures uniform heating of the oil bath through convection.
- As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[11\]](#) This indicates that the vapor pressure of the sample has exceeded the external pressure.

• Measurement:

- Stop heating and allow the apparatus to cool.
- The stream of bubbles will slow down and eventually stop. At the moment the liquid just begins to enter the capillary tube, the vapor pressure of the sample is equal to the atmospheric pressure.[\[14\]](#)
- Record the temperature on the thermometer at this point. This is the boiling point of the liquid.
- It is also important to record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.[\[12\]](#)

Causality Behind Experimental Choices:

- Inverted Capillary: The inverted capillary tube traps a small amount of air. As the liquid is heated, the air expands and is replaced by the vapor of the liquid. The continuous stream of bubbles indicates that the liquid is at its boiling point.

- Thiele Tube: The specific shape of the Thiele tube promotes the circulation of the heating oil, ensuring a uniform temperature distribution throughout the sample and the thermometer bulb.



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Caption: Experimental workflow for boiling point determination.

Significance in Research and Drug Development

The melting and boiling points are fundamental properties that influence the handling, purification, and reaction conditions of **2,6-difluoroiodobenzene**.

- Purification: Distillation, a common method for purifying liquids, relies on differences in boiling points.[15] Knowing the boiling point of **2,6-difluoroiodobenzene** (186 °C) allows for the selection of appropriate distillation conditions to separate it from reactants and byproducts.
- Reaction Conditions: Many chemical reactions are temperature-sensitive. The boiling point of a solvent or reactant can dictate the maximum temperature at which a reaction can be carried out at atmospheric pressure.
- Physical State: With a melting point of 24-26 °C, **2,6-difluoroiodobenzene** can exist as either a solid or a liquid at or near room temperature. This is an important consideration for storage and handling.

The presence of fluorine in organic molecules can significantly alter their properties, making them highly valuable in drug discovery. Fluorine can enhance metabolic stability, increase binding affinity to target proteins, and improve membrane permeability.[2][3][16] **2,6-Difluoroiodobenzene** serves as a key intermediate for introducing the 2,6-difluorophenyl

moiety into potential drug candidates, a structural motif found in a number of biologically active compounds.

Safety and Handling

2,6-Difluoroiodobenzene is classified as an irritant (Xi).[4] Therefore, appropriate safety precautions should be taken when handling this compound.

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields, and a lab coat.[17][18]
- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[17][18]
- Storage: Store in a cool, dry, dark place in a tightly sealed container.[4][6]
- Spills: In case of a spill, absorb with an inert material and dispose of it as hazardous waste. Avoid generating dust if in solid form.[17]

Conclusion

A precise understanding and accurate determination of the melting and boiling points of **2,6-difluoroiodobenzene** are essential for its effective application in research and development. These fundamental physicochemical properties govern its purification, handling, and reactivity. As a key building block in the synthesis of complex organic molecules, particularly for the pharmaceutical and agrochemical industries, a thorough knowledge of its characteristics is indispensable for the modern scientist. The experimental protocols detailed in this guide provide a reliable framework for the characterization of this and similar compounds, ensuring both scientific rigor and safety in the laboratory.

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